

Application Note: Preparation of Danthron Stock Solutions Using DMSO

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Compound of Interest

Compound Name: Danthron

Cat. No.: B1669808

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Danthron (also known as Chrysazin or 1,8-Dihydroxyanthraquinone) is a naturally occurring anthraquinone found in plants like rhubarb.^[1] It is a bioactive compound recognized for its role in regulating glucose and lipid metabolism through the activation of AMP-activated protein kinase (AMPK).^{[2][3]} Due to its therapeutic potential, **Danthron** is utilized in various research applications, including studies on cancer, metabolic disorders, and its properties as a fungicide and antioxidant.^{[1][4]}

Like many organic small molecules, **Danthron** has poor solubility in aqueous solutions, making Dimethyl Sulfoxide (DMSO) the recommended solvent for preparing high-concentration stock solutions for in vitro studies.^{[5][6]} This document provides a detailed protocol for the preparation, storage, and handling of **Danthron** stock solutions using DMSO to ensure experimental reproducibility and accuracy.

Compound Information and Properties

A summary of the key chemical and physical properties of **Danthron** is presented below.

Property	Value	Reference
Synonyms	Dantron, Chrysazin, 1,8-Dihydroxyanthraquinone	[2] [7] [8]
CAS Number	117-10-2	[2] [8] [9]
Molecular Formula	C ₁₄ H ₈ O ₄	[2] [7] [9]
Molecular Weight	240.21 g/mol	[2] [6] [7]
Appearance	Orange to brown solid powder	[2] [10]

Solubility and Storage

Proper storage and handling are critical to maintain the stability and efficacy of **Danthron**. It is recommended to use fresh, anhydrous DMSO for dissolution, as absorbed moisture can reduce solubility.[\[5\]](#)[\[6\]](#)

Table 3.1: Solubility of **Danthron**

Solvent	Concentration	Notes	Reference
DMSO	4 - 5 mg/mL (16.65 - 20.82 mM)	Sonication or ultrasound is recommended	[2] [6] [7]
Water	Insoluble	-	[6]
Ethanol	Insoluble or slightly soluble (<1 mg/mL)	-	[6] [7]

Table 3.2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes	Reference
Powder	-20°C	3 years	Keep away from moisture	[2][6][7]
4°C	2 years	[2]		
In DMSO	-80°C	1-2 years	Aliquot to avoid repeated freeze-thaw cycles	[2][6][7]
-20°C	1 year	[2]		

Experimental Protocols

4.1. Safety Precautions

- **Danthron:** Handle **Danthron** powder in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **DMSO:** DMSO is a potent solvent that can readily penetrate the skin, potentially carrying dissolved substances with it.[11] Always wear gloves and handle with care.

4.2. Protocol 1: Preparation of a 10 mM **Danthron** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.

Materials:

- **Danthron** powder (CAS: 117-10-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer

- Sonicator (water bath)

Procedure:

- Calculate Required Mass: Use the following formula to determine the mass of **Danthron** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 240.21 \text{ g/mol} / 1000 = 2.4021 \text{ mg}$
- Weigh **Danthron**: Carefully weigh the calculated amount of **Danthron** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolution: Vortex the tube vigorously for 1-2 minutes. If the powder is not fully dissolved, place the tube in a water bath sonicator for 5-10 minutes, or until the solution is clear.^{[4][7]} Gentle warming to 37°C can also aid dissolution.^[5]
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent contamination and degradation from repeated freeze-thaw cycles.^{[2][12]} Store the aliquots at -20°C or -80°C as per the guidelines in Table 3.2.

4.3. Protocol 2: Preparation of a 10 µM Working Solution for Cell Culture

This protocol describes the dilution of the DMSO stock solution into an aqueous medium for cell-based assays.

Materials:

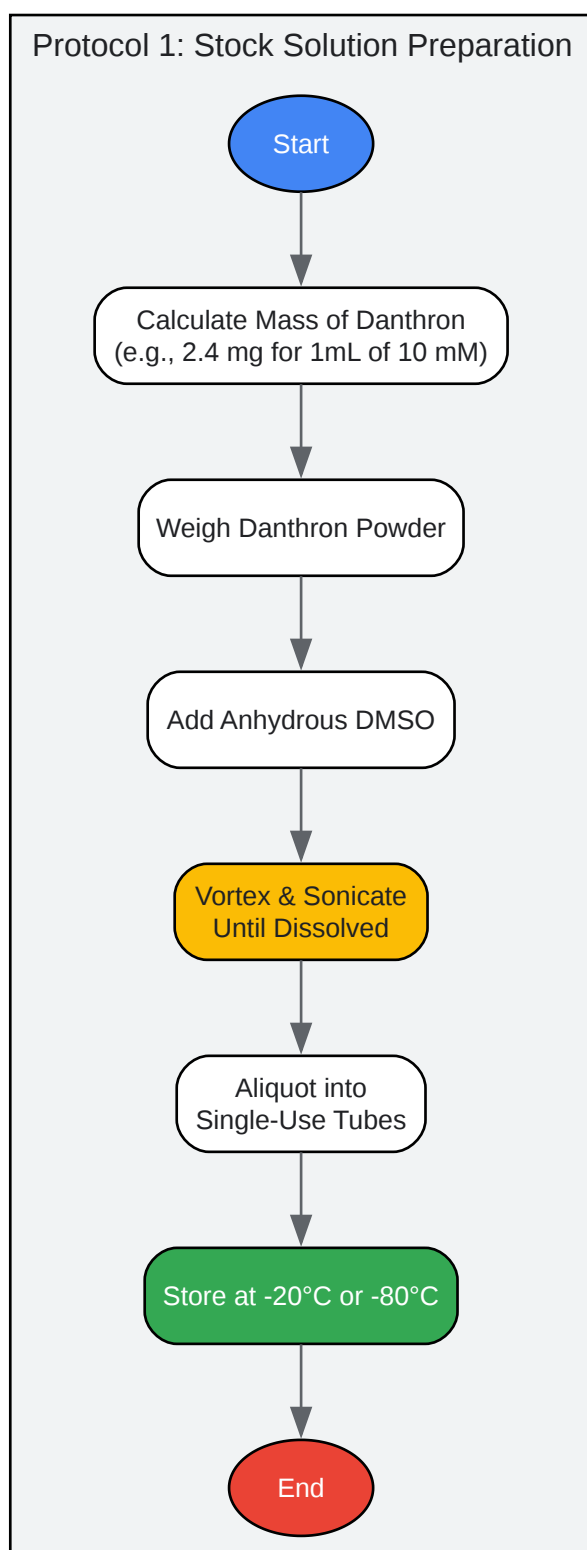
- 10 mM **Danthron** stock solution in DMSO
- Sterile cell culture medium or buffer (e.g., PBS)
- Sterile tubes for dilution

Procedure:

- Intermediate Dilution (Recommended): To prevent precipitation, first prepare an intermediate dilution. For example, dilute the 10 mM stock solution 1:100 in DMSO to create a 100 μ M solution.
- Final Dilution: Add the required volume of your cell culture medium to a sterile tube.
- Slow Addition: While gently vortexing the tube of medium, slowly add the required volume of the **Danthron** stock (or intermediate stock) to reach the final desired concentration.^[5]
 - Example for a 1 mL final volume of 10 μ M working solution from a 10 mM stock:
 - Volume of Stock (μ L) = (Final Conc. (μ M) x Final Vol. (mL)) / Stock Conc. (mM)
 - Volume of Stock (μ L) = (10 μ M x 1 mL) / 10 mM = 1 μ L
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the working solution is non-toxic to the cells. A concentration of $\leq 0.1\%$ is generally considered safe for most cell lines, though some robust lines can tolerate up to 0.5%.^{[5][13]} Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.

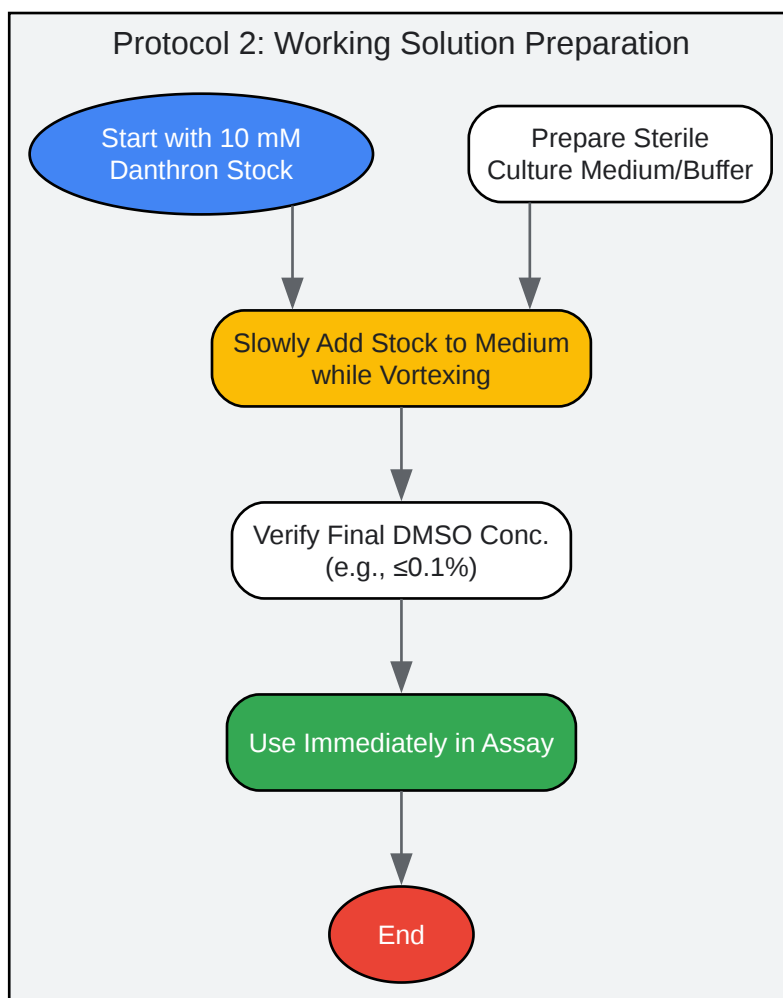
Visualized Workflows

The following diagrams illustrate the key experimental processes.



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Caption: Workflow for preparing a **Danthron** stock solution in DMSO.



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Caption: Workflow for diluting **Danthron** stock for cell-based assays.

Application Example: AMPK Pathway Activation

Danthron functions as an activator of the AMPK signaling pathway.[2] In cell-based assays, such as those using HepG2 or C2C12 cells, **Danthron** has been shown to dose-dependently promote the phosphorylation of AMPK and its downstream target, acetyl-CoA carboxylase (ACC), at concentrations ranging from 0.1 μM to 10 μM . [2][10] When designing experiments, it is advisable to perform a dose-response study to determine the optimal concentration for the specific cell line and experimental conditions.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Compound precipitates upon dilution in aqueous medium.	Low aqueous solubility; rapid change in solvent polarity.	Perform serial dilutions. Add the DMSO stock solution slowly to the aqueous medium while vortexing to ensure rapid dispersion. ^[5] Consider using a co-solvent if issues persist.
Inconsistent results between experiments.	Degradation of stock solution due to repeated freeze-thaw cycles; variable cell conditions.	Use fresh aliquots for each experiment. ^[13] Ensure consistency in cell passage number and confluency. Prepare fresh working solutions for each use. ^[2]
High cell death in vehicle control group.	DMSO concentration is too high for the cell line.	Reduce the final DMSO concentration to a non-toxic level (typically <0.1-0.5%). ^[13] Perform a DMSO toxicity curve for your specific cell line to determine its tolerance.

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